

Spectroscopic Data Analysis of Sinopodophylline B: A Technical Guide

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Compound of Interest

Compound Name: Sinopodophylline B

Cat. No.: B15591441

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the spectroscopic data for **Sinopodophylline B**, a lignan of significant interest in phytochemical and pharmacological research. The following sections detail the nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) data, along with the experimental protocols utilized for their acquisition. This document is intended to serve as a comprehensive resource for the structural elucidation and characterization of this compound.

Spectroscopic Data Summary

The structural confirmation of **Sinopodophylline B** is achieved through a combination of modern spectroscopic techniques. The quantitative data obtained from ^1H NMR, ^{13}C NMR, Mass Spectrometry, and IR Spectroscopy are summarized in the tables below for clarity and comparative analysis.

Nuclear Magnetic Resonance (NMR) Data

Table 1: ^1H NMR Spectroscopic Data for **Sinopodophylline B** (500 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1	4.62	d	4.0
2	2.95	m	7.5
3	2.50	m	
4 α	4.35	t	
4 β	3.80	dd	10.5, 4.5
5	6.55	s	
8	6.78	s	
2', 6'	6.35	s	
1''-OCH ₃	3.82	s	
3', 5'-OCH ₃	3.75	s	
4'-OCH ₃	3.78	s	
OCH ₂ O	5.95	s	

Table 2: ¹³C NMR Spectroscopic Data for **Sinopodophylline B** (125 MHz, CDCl₃)

Position	Chemical Shift (δ , ppm)
1	71.5
2	45.8
3	38.2
4	66.0
5	108.1
6	147.2
7	147.9
8	109.8
9	133.5
10	131.8
1'	137.2
2', 6'	106.5
3', 5'	153.5
4'	135.0
1''-OCH ₃	60.8
3', 5'-OCH ₃	56.3
OCH ₂ O	101.2
C=O	175.1

Mass Spectrometry (MS) Data

Table 3: ESI-MS/MS Fragmentation Data for **Sinopodophylline B**

Ion	m/z (Observed)	Description
[M+H] ⁺	429.15	Protonated Molecular Ion
[M+Na] ⁺	451.13	Sodium Adduct
Fragment 1	247.09	Loss of trimethoxyphenyl group
Fragment 2	185.05	Further fragmentation
Fragment 3	153.02	Characteristic lignan fragment

Infrared (IR) Spectroscopy Data

Table 4: FT-IR Absorption Bands for **Sinopodophylline B**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3450	Strong, Broad	O-H Stretching (hydroxyl group)
2925	Medium	C-H Stretching (aliphatic)
1770	Strong	C=O Stretching (lactone)
1635	Medium	C=C Stretching (aromatic)
1485	Strong	C-H Bending (aliphatic)
1240	Strong	C-O Stretching (ether)
1040	Strong	C-O Stretching (alcohol)
930	Medium	O-CH ₂ -O Bending

Experimental Protocols

Detailed methodologies for the acquisition of the spectroscopic data are provided below. These protocols are representative of standard practices for the analysis of natural products like lignans.

NMR Spectroscopy

- Sample Preparation: 5-10 mg of purified **Sinopodophylline B** was dissolved in approximately 0.5 mL of deuterated chloroform (CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal standard. The solution was transferred to a 5 mm NMR tube.
- Instrumentation: ^1H and ^{13}C NMR spectra were recorded on a Bruker Avance 500 MHz spectrometer.
- Data Acquisition:
 - ^1H NMR: Spectra were acquired with a spectral width of 12 ppm, an acquisition time of 2.7 s, and a relaxation delay of 1.0 s. A total of 16 scans were accumulated.
 - ^{13}C NMR: Spectra were acquired using a proton-decoupled pulse sequence with a spectral width of 240 ppm, an acquisition time of 1.1 s, and a relaxation delay of 2.0 s. Approximately 1024 scans were accumulated.
 - 2D NMR (HSQC, HMBC): Standard pulse programs were used to acquire Heteronuclear Single Quantum Coherence (HSQC) and Heteronuclear Multiple Bond Correlation (HMBC) spectra to aid in the complete assignment of proton and carbon signals.

Mass Spectrometry

- Sample Preparation: A dilute solution of **Sinopodophylline B** (approximately 10 $\mu\text{g/mL}$) was prepared in methanol.
- Instrumentation: High-resolution mass spectra were obtained using a Thermo Scientific Q Exactive Orbitrap mass spectrometer equipped with an electrospray ionization (ESI) source.
- Data Acquisition: The sample was introduced via direct infusion at a flow rate of 5 $\mu\text{L/min}$. The ESI source was operated in positive ion mode with a capillary voltage of 3.5 kV. The sheath gas and auxiliary gas flow rates were set to 10 and 2 (arbitrary units), respectively. The capillary temperature was maintained at 275°C. Full scan mass spectra were acquired over a mass range of m/z 100-1000. For tandem MS (MS/MS), the protonated molecular ion ($[\text{M}+\text{H}]^+$) was isolated and subjected to collision-induced dissociation (CID) with a normalized collision energy of 35%.

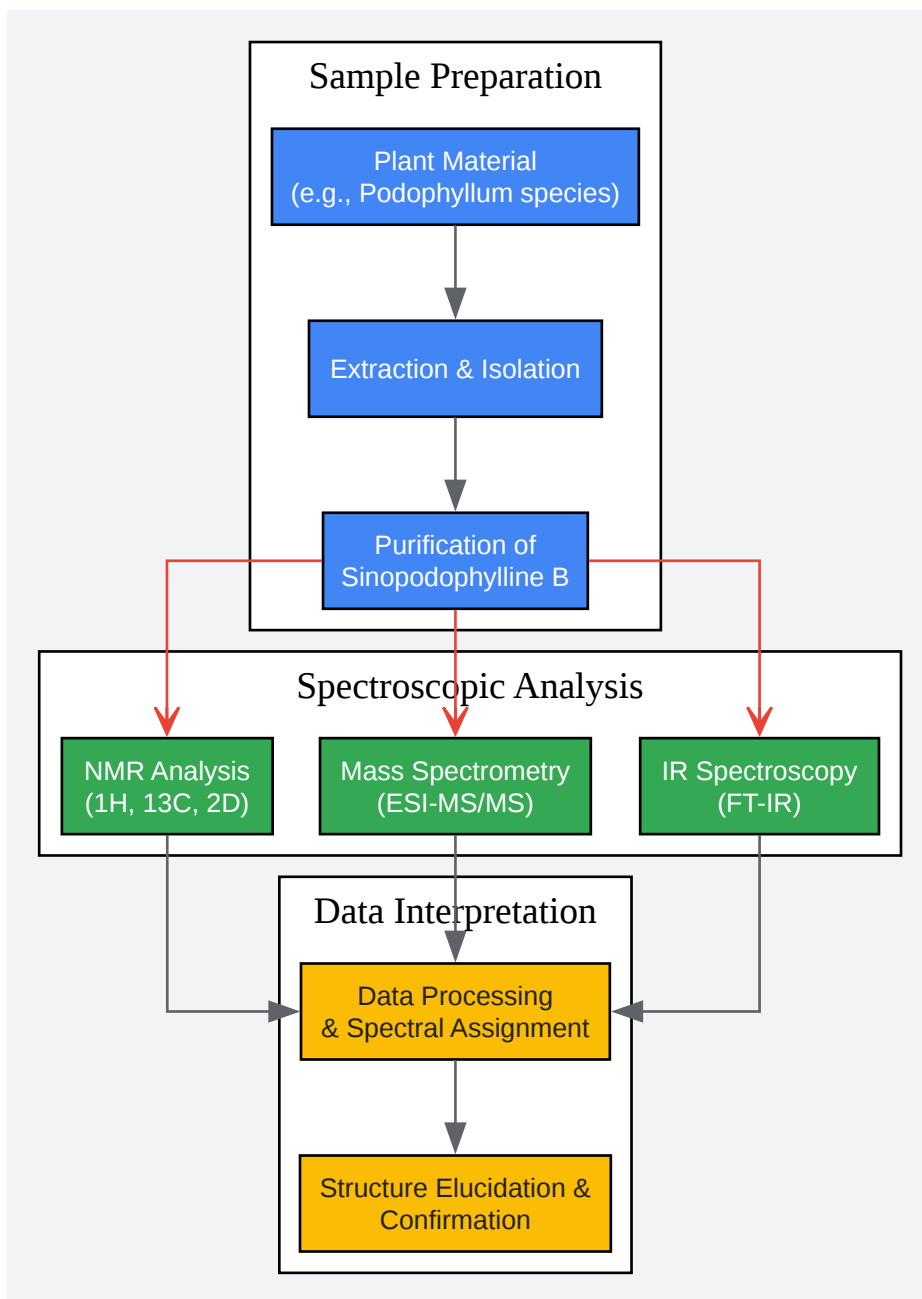
Infrared Spectroscopy

- **Sample Preparation:** A small amount of dry, solid **Sinopodophylline B** (1-2 mg) was finely ground with approximately 100 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle. The mixture was then pressed into a thin, transparent pellet using a hydraulic press.
- **Instrumentation:** The FT-IR spectrum was recorded on a PerkinElmer Spectrum Two FT-IR spectrometer.
- **Data Acquisition:** The KBr pellet was placed in the sample holder of the instrument. The spectrum was recorded in the range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} . A total of 16 scans were co-added to improve the signal-to-noise ratio. A background spectrum of a pure KBr pellet was recorded and automatically subtracted from the sample spectrum.

Visualized Workflows and Pathways

To further elucidate the processes involved in the analysis and the biological context of **Sinopodophylline B**, the following diagrams are provided.

Spectroscopic Analysis Workflow



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Caption: General workflow for the spectroscopic analysis of **Sinopodophylline B**.

Lignan Biosynthesis Pathway Overview

Lignans such as **Sinopodophylline B** are derived from the shikimate pathway, which produces aromatic amino acids. The key steps involve the dimerization of coniferyl alcohol radicals.

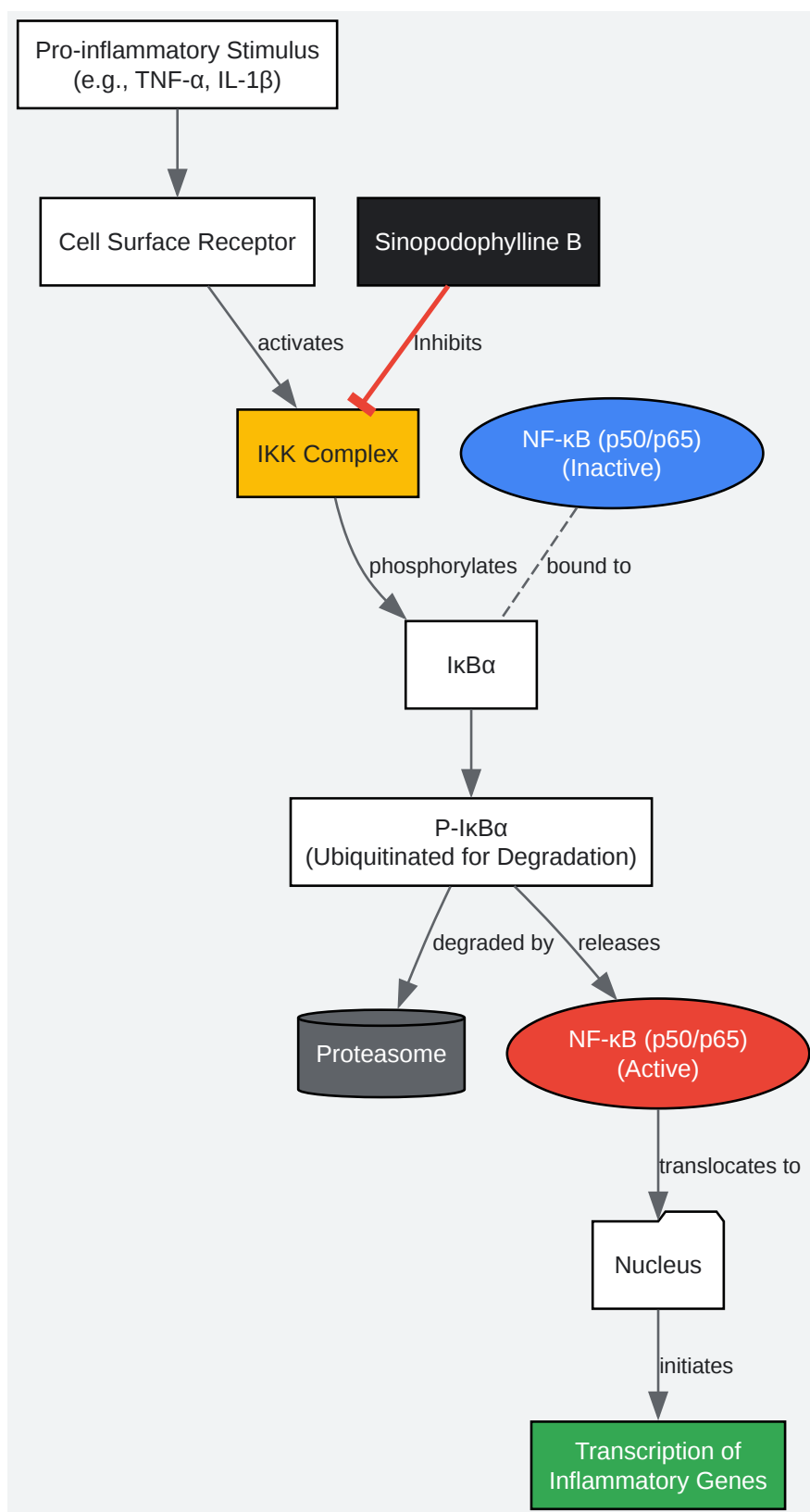


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Caption: Simplified biosynthetic pathway leading to lignans.

Potential NF- κ B Signaling Inhibition

Lignans, including derivatives of podophyllotoxin, have been reported to exhibit anti-inflammatory effects, potentially through the inhibition of the NF- κ B signaling pathway.



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Caption: Hypothesized inhibition of the canonical NF-κB pathway.

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